

3-Bromo-1-methyl-1H-1,2,4-triazole safety, handling, and MSDS.

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Compound of Interest

Compound Name: 3-Bromo-1-methyl-1H-1,2,4-triazole

Cat. No.: B152552

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An In-depth Technical Guide on **3-Bromo-1-methyl-1H-1,2,4-triazole**: Safety, Handling, and MSDS

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols, handling procedures, and material safety data sheet (MSDS) information for **3-Bromo-1-methyl-1H-1,2,4-triazole** (CAS No: 56616-91-2). The information is intended to ensure safe laboratory practices for professionals involved in research and development.

Identification and Physicochemical Properties

3-Bromo-1-methyl-1H-1,2,4-triazole is a halogenated heterocyclic compound often used as a building block or intermediate in organic synthesis.[\[1\]](#)

Property	Value	Source(s)
CAS Number	56616-91-2	[2] [3]
Molecular Formula	C ₃ H ₄ BrN ₃	[2] [3]
Molecular Weight	161.99 g/mol	[2]
Physical Form	Solid	[2]
IUPAC Name	3-bromo-1-methyl-1H-1,2,4-triazole	[4]

Hazard Identification and GHS Classification

The compound is classified as hazardous. The primary routes of exposure are through inhalation, skin contact, and eye contact. The target organ for single-exposure toxicity is the respiratory system.[\[2\]](#)

GHS Classification	Details
Signal Word	Warning [2]
Hazard Pictogram	GHS07 (Exclamation Mark)
Hazard Statements	H315: Causes skin irritation. [2] H319: Causes serious eye irritation. [2] H335: May cause respiratory irritation. [2]
Hazard Classifications	Skin Irritation (Category 2) Eye Irritation (Category 2) Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation [2]
WGK (Germany)	WGK 3 (highly hazardous for water) [2]

Precautionary Measures and Handling

Proper handling and storage are critical to minimize risk. This includes the use of engineering controls and appropriate personal protective equipment (PPE).

Engineering Controls & Handling Procedures

- Ventilation: All work should be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood to avoid inhalation of dust or vapors.[5]
- Safety Equipment: Safety showers and eyewash stations must be readily accessible.[5]
- Safe Handling: Avoid direct contact with skin, eyes, and clothing.[5] Do not breathe dust.[6] Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke in the work area.[6][7]

Storage

- Store in a tightly sealed container in a dry, cool, and well-ventilated area.[3][8]
- Keep in a dark place.[3]
- Store separately from incompatible materials such as strong oxidants and strong acids.[7]

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye and Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory. A face shield should be considered if there is a risk of splashing.[5]
Skin and Body Protection	A lab coat must be worn. Chemically resistant gloves (e.g., nitrile, neoprene) are required. Double-gloving is advisable.[5]
Respiratory Protection	If working outside a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with a cartridge for organic vapors and particulates should be used.[5][7]

Emergency and First Aid Procedures

The following table summarizes the recommended first aid measures based on the precautionary statements associated with the compound.[\[2\]](#) In all cases of exposure, seek medical attention if symptoms persist or develop.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air and keep them at rest in a position comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor. [6]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [2] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [6]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [6] [7]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Extinguishing Media: Use water spray, dry chemical powder, foam, or carbon dioxide.[\[7\]](#)
- Specific Hazards: The compound is combustible.[\[2\]](#) In a fire, it may give off irritating or toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO, NO₂).[\[7\]](#)[\[9\]](#) Finely dispersed particles may form explosive mixtures in air, so prevent dust deposition.[\[7\]](#)

Accidental Release

- Personal Precautions: Avoid breathing dust and ensure adequate ventilation. Wear appropriate PPE as described in Section 3.3.

- Cleanup: Sweep up the spilled solid, preventing dust generation. Moisten with water first if appropriate to prevent dusting.[7] Place in a covered, sealable container for disposal.[7]
- Environmental Precautions: Do not let the chemical enter the environment.[7]

Toxicity and Disposal

Toxicological Information

Detailed toxicological studies (e.g., LD50 data) for **3-Bromo-1-methyl-1H-1,2,4-triazole** are not available in the provided search results. The known toxicological effects are consistent with its GHS classification:

- Skin Irritation: Causes skin irritation.[2]
- Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

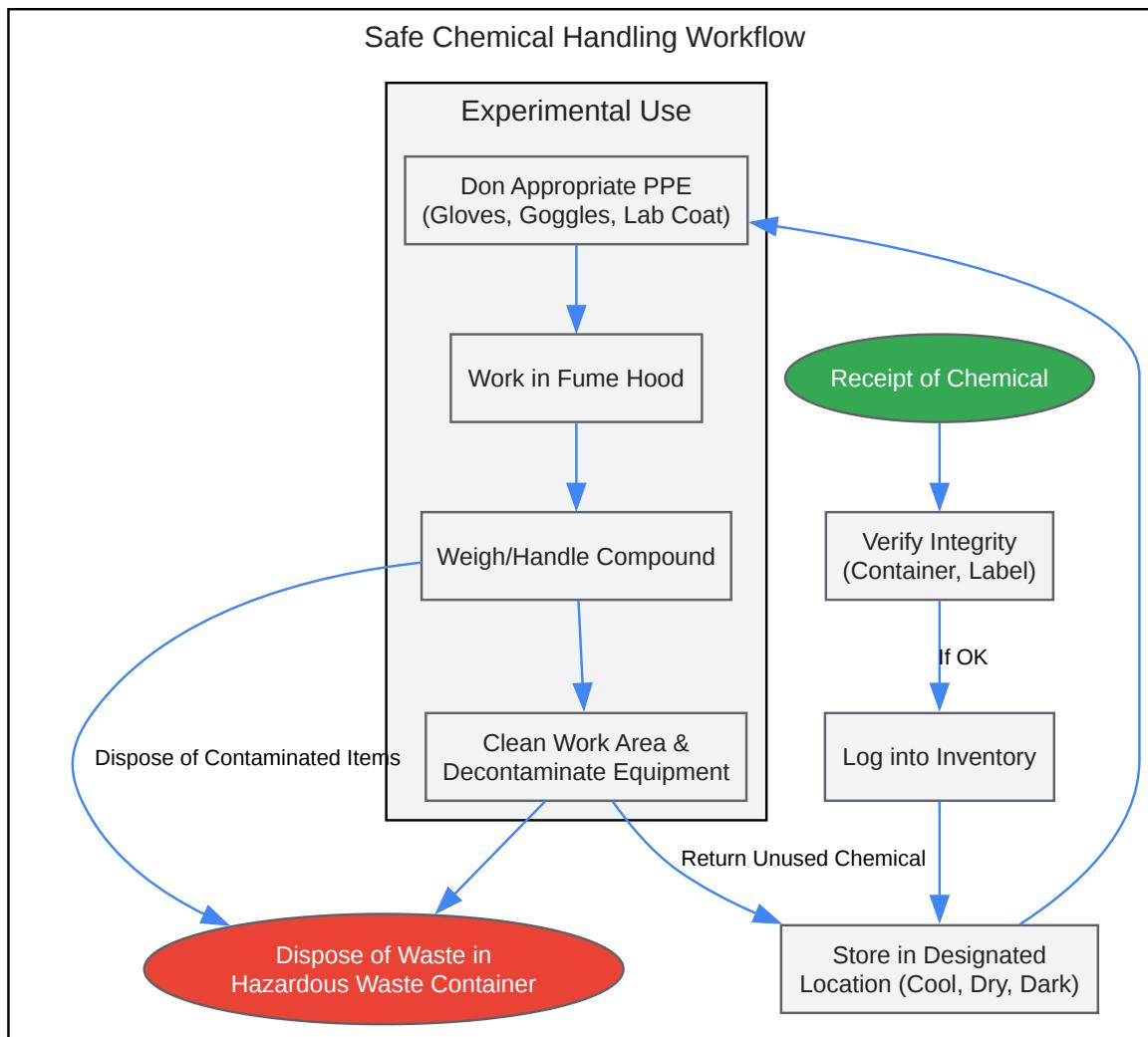
The parent compound, 1,2,4-triazole, has been shown in animal tests to potentially cause toxicity to human reproduction or development, but this cannot be directly extrapolated to this derivative without specific data.[7]

Disposal Considerations

All waste containing this compound must be treated as hazardous waste.[5] Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[6] Do not mix with other waste, and handle uncleaned containers as you would the product itself.

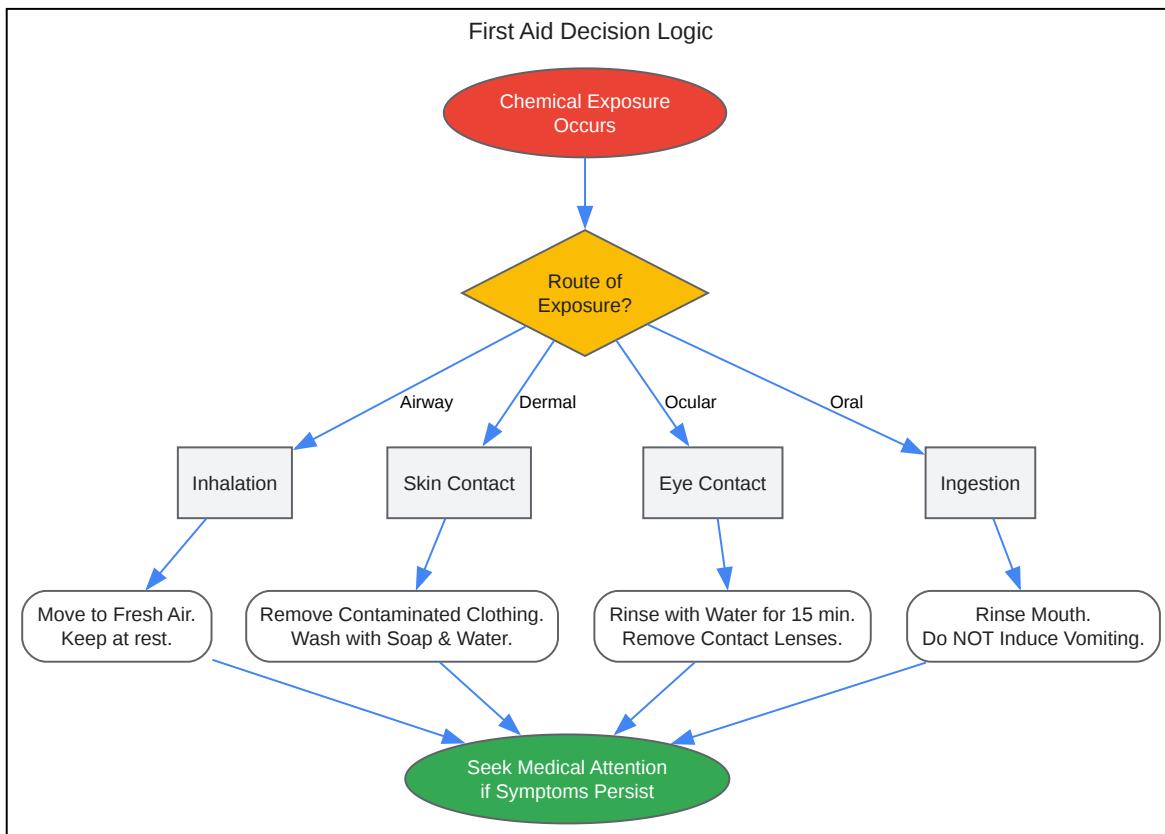
Visualized Workflows and Protocols

No specific experimental protocols were cited in the safety and handling literature reviewed. The following diagrams illustrate generalized safety workflows.



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Caption: Workflow for handling **3-Bromo-1-methyl-1H-1,2,4-triazole**.



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Caption: First aid response logic for exposure incidents.

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